

Environmental fate and biodegradability of 3,5,5-Trimethylhexanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5,5-Trimethylhexanoic acid

Cat. No.: B010708

[Get Quote](#)

An In-depth Technical Guide on the Environmental Fate and Biodegradability of **3,5,5-Trimethylhexanoic Acid**

Abstract

This technical guide provides a comprehensive overview of the environmental fate and biodegradability of **3,5,5-trimethylhexanoic acid** (CAS No. 3302-10-1), a branched-chain carboxylic acid. The document synthesizes available data on its physicochemical properties, abiotic and biotic degradation pathways, bioaccumulation potential, and environmental mobility. Detailed experimental protocols for key environmental studies are presented, and logical workflows are visualized to aid in understanding the assessment processes. This guide is intended for researchers, scientists, and drug development professionals involved in the environmental risk assessment of chemicals.

Introduction

3,5,5-Trimethylhexanoic acid, also known as isononanoic acid, is a nine-carbon branched fatty acid. It is a clear, colorless liquid with a faint odor, sparingly soluble in water but miscible with organic solvents. The substance is primarily obtained through the oxidation of isononyl aldehyde and typically exists as a mixture of isomers, with the **3,5,5-trimethylhexanoic acid** isomer being predominant (~90%). Its applications are diverse, including its use as an intermediate in the synthesis of plasticizers, paint driers, synthetic lubricants, and alkyd resins for coatings.^[1] Given its industrial importance, a thorough understanding of its behavior and persistence in the environment is critical for assessing its ecological impact.

Physicochemical Properties

The environmental transport and fate of a chemical are largely governed by its physicochemical properties. The key properties of **3,5,5-trimethylhexanoic acid** are summarized in the table below.

Property	Value	Unit	Reference
Molecular Formula	C ₉ H ₁₈ O ₂	-	
Molecular Weight	158.24	g/mol	[2][3]
Physical State	Liquid	-	[2][4]
Boiling Point	253.4	°C at 760 mmHg	
Vapor Pressure	0.0057	mmHg at 25°C	
0.23	mmHg	[2][5]	
Water Solubility	Sparingly soluble	-	
Log P (octanol/water)	3.25 (ACD/LogP)	-	
2.533 (Crippen)	-	[6]	
Log Koc	> 5.63	at 40°C	[7]
pKa	4.93 (ACD/pKa)	-	

Environmental Fate

The environmental fate of **3,5,5-trimethylhexanoic acid** is determined by a combination of transport and transformation processes, including abiotic and biotic degradation.

Abiotic Degradation

Abiotic degradation involves non-biological processes such as hydrolysis and photolysis.

- Hydrolysis: As a carboxylic acid, **3,5,5-trimethylhexanoic acid** does not contain functional groups that are susceptible to hydrolysis under typical environmental pH conditions (pH 4-9).

- **Photolysis:** Direct photolysis is not expected to be a significant degradation pathway as the molecule does not contain chromophores that absorb light in the environmentally relevant UV spectrum (>290 nm).

Biotic Degradation

Biodegradation is the primary mechanism for the removal of **3,5,5-trimethylhexanoic acid** from the environment.

A key study conducted according to the OECD Guideline 301C (Ready Biodegradability: Modified MITI Test I) provides significant insight into its biodegradability.^[7] The results indicate that the substance is not readily biodegradable.^[7] After a 28-day incubation period with activated sludge, 59% degradation was observed based on Biochemical Oxygen Demand (BOD).^[7]

However, the study also demonstrated that significant primary degradation occurred. Analysis using Liquid Chromatography-Mass Spectrometry (LC-MS) showed that the parent **3,5,5-trimethylhexanoic acid** was no longer detectable at the end of the 28-day test.^[7]

Transformation products were identified, suggesting a breakdown of the parent molecule.^[7] As a saturated aliphatic carboxylic acid, it is expected to undergo metabolic breakdown through processes like mitochondrial beta-oxidation.^[8]

Bioaccumulation

The potential for a chemical to bioaccumulate is often estimated from its octanol-water partition coefficient (Log P). With a Log P value greater than 3, **3,5,5-trimethylhexanoic acid** has a potential to bioaccumulate in aquatic organisms.^[6] However, its capacity for biodegradation, even if not rapid, suggests that the overall potential for significant bioaccumulation is low.^[7]

Transport and Distribution

The mobility of **3,5,5-trimethylhexanoic acid** in soil and sediment is dictated by its adsorption characteristics. The measured logarithm of the organic carbon-water partition coefficient (Log K_{oc}) is greater than 5.63, which indicates a very high affinity for organic matter.^[7]

Consequently, if released to soil or landfill, **3,5,5-trimethylhexanoic acid** is expected to be immobile, associating strongly with soil and sediment particles and remaining in place.^[7]

Summary of Biodegradability Data

Test Guideline	Inoculum	Exposure Period	Result	Classification	Reference
OECD 301C (Modified MITI Test I)	Activated Sludge	28 days	59% (BOD)	Not readily biodegradable	[7]

Experimental Protocols

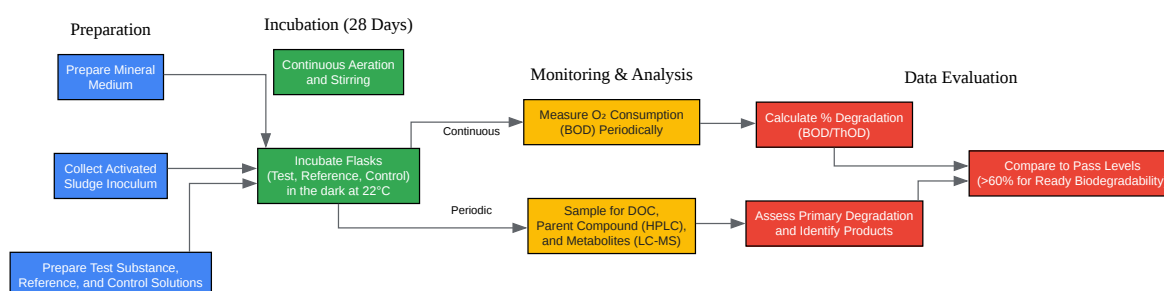
Detailed methodologies are crucial for the interpretation and replication of environmental fate studies. The protocol for the key biodegradability study is outlined below.

Ready Biodegradability: OECD 301C (Modified MITI Test I)

This test evaluates the ready biodegradability of a chemical by a microbial inoculum over a 28-day period.

- Test Substance: **3,5,5-Trimethylhexanoic acid**
- Method: Yakushokuhatsu Biodegradability Test, corresponding to OECD Guideline 301C.[\[7\]](#)
- Inoculum: Activated sludge from a domestic wastewater treatment plant, not pre-exposed to the test substance.[\[7\]](#)
- Test Duration: 28 days.[\[7\]](#)
- Analytical Monitoring:
 - Biochemical Oxygen Demand (BOD): Measured using a closed-system oxygen consumption measuring apparatus to determine the amount of oxygen consumed by the microbial population during the degradation of the substance.[\[7\]](#)
 - Dissolved Organic Carbon (DOC): Monitored using a TOC analyzer to measure the removal of the test substance from the water phase.[\[7\]](#)

- Parent Compound and Transformation Products: Analyzed by Reverse-Phase High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) to confirm primary degradation and identify major transformation products.[7]
- Test Conditions: The test is conducted in a mineral salts medium, aerated with CO₂-free air, and maintained at a constant temperature (typically 22 ± 2°C) in the dark.
- Validity Criteria: The test is considered valid if the reference substance (e.g., aniline) shows >60% degradation within 14 days and other specific criteria are met.[7]



[Click to download full resolution via product page](#)

Fig. 1: Experimental workflow for the OECD 301C Modified MITI Test.

Conclusion

3,5,5-Trimethylhexanoic acid is not classified as readily biodegradable based on standard OECD testing, with 59% degradation observed over 28 days.[7] However, evidence of complete primary degradation within the same timeframe suggests that the parent molecule does not persist long in microbially active environments.[7] Its high Log K_{oc} value indicates that it will be strongly adsorbed to soil and sediment, limiting its mobility.[7] While the Log P value

suggests a potential for bioaccumulation, this is likely mitigated by metabolic transformation.[7] The primary environmental fate of **3,5,5-trimethylhexanoic acid** is therefore predicted to be sorption to solids followed by slow biotic degradation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 3,5,5-Trimethylhexanoic acid | C₉H₁₈O₂ | CID 90960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,5,5-Trimethylhexanoic Acid | CymitQuimica [cymitquimica.com]
- 4. 3,5,5-Trimethylhexanoic acid | 3302-10-1 [chemicalbook.com]
- 5. 3,5,5-Trimethylhexanoic acid - Hazardous Agents | Haz-Map [haz-map.com]
- 6. Hexanoic acid, 3,5,5-trimethyl- (CAS 3302-10-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 8. one.oecd.org [one.oecd.org]
- To cite this document: BenchChem. [Environmental fate and biodegradability of 3,5,5-Trimethylhexanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010708#environmental-fate-and-biodegradability-of-3-5-5-trimethylhexanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com